

2-Acetamidobenzamide CAS number and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetamidobenzamide

Cat. No.: B1266129

[Get Quote](#)

An In-depth Technical Guide to 2-Acetamidobenzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Acetamidobenzamide**, a member of the benzamide class of compounds. While direct pharmacological data for this specific molecule is limited, this document synthesizes available information on its chemical properties and explores the well-documented biological activities of the broader **2-acetamidobenzamide** scaffold to project its potential therapeutic action. Information is drawn from studies on structurally related analogs, particularly in the context of oncology.

Core Compound Identification

2-Acetamidobenzamide, also known as o-Acetamidobenzamide, is an organic compound featuring a benzamide core substituted at the ortho position with an acetylamino group.^[1] It has been identified as a metabolite and an antimicrobial and antifungal agent isolated from *Streptomyces aurantiogriseus*.^[1]

Chemical Structure

The chemical structure of **2-Acetamidobenzamide** is presented below:

 2-Acetamidobenzamide Chemical Structure

Image Source: PubChem CID 118553^[1]

Physicochemical Properties

A summary of the key quantitative data and identifiers for **2-Acetamidobenzamide** is provided in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	33809-77-7	[1] [2]
Molecular Formula	C ₉ H ₁₀ N ₂ O ₂	[1] [2]
Molecular Weight	178.19 g/mol	[1] [2]
Melting Point	182-184 °C	[2]
SMILES	CC(=O)NC1=CC=CC=C1C(=O))N	[1] [2]
InChIKey	WFKPHYKFAOXUTI- UHFFFAOYSA-N	[1]

Potential Mechanism of Action

While the specific mechanism for **2-Acetamidobenzamide** is not fully characterized, research on structurally related 2-(2-phenoxyacetamido)benzamides provides a strong basis for its potential mode of action.[\[3\]](#)[\[4\]](#) These analogs exhibit potent antiproliferative activity against various cancer cell lines.[\[5\]](#) The primary mechanism identified is the induction of cell cycle arrest at the G₀/G₁ phase, which subsequently leads to programmed cell death (apoptosis) through the activation of caspase signaling pathways.[\[3\]](#)[\[5\]](#)

The proposed signaling pathway is visualized below.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action for **2-acetamidobenzamide** analogs.

Experimental Protocols

The following sections detail relevant experimental methodologies. Note that a direct, published synthesis for **2-Acetamidobenzamide** was not found; therefore, a standard protocol is adapted from general procedures for synthesizing related benzamides.[\[4\]](#)

Synthesis of 2-Acetamidobenzamide from 2-Aminobenzamide

This protocol describes the N-acetylation of 2-aminobenzamide using acetic anhydride.

Materials and Equipment:

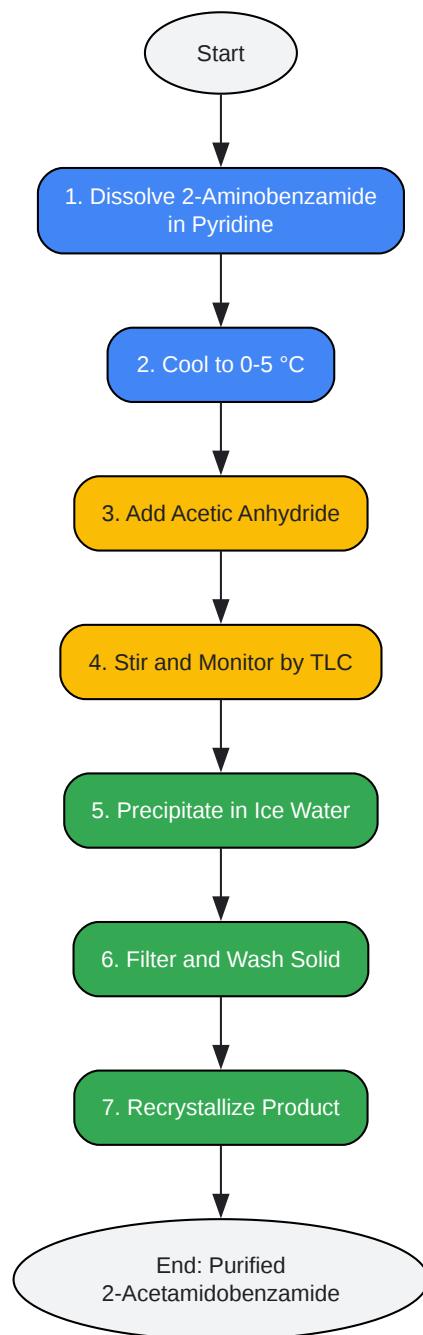
- 2-Aminobenzamide
- Acetic Anhydride
- Pyridine (as solvent and catalyst)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Filtration apparatus (Büchner funnel)
- Recrystallization solvent (e.g., ethanol/water)

Procedure:

- Reaction Setup: In a round-bottom flask, suspend 2-aminobenzamide (1.0 eq) in pyridine (approx. 8-10 mL per gram of aminobenzamide).
- Cooling: Place the flask in an ice bath and stir the suspension until the temperature reaches 0-5 °C.

- Reagent Addition: While maintaining the temperature, slowly add acetic anhydride (1.1 eq) dropwise to the stirred suspension.
- Reaction: Allow the mixture to stir in the ice bath for 1 hour, then let it warm to room temperature and continue stirring for an additional 4-6 hours. Monitor reaction progress using Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, pour the mixture into a beaker of ice-cold water to precipitate the crude product.
- Isolation: Collect the solid precipitate by vacuum filtration and wash thoroughly with cold water.
- Purification: Purify the crude **2-Acetamidobenzamide** by recrystallization from a suitable solvent system (e.g., ethanol-water mixture) to yield the final product.
- Drying: Dry the purified crystals under vacuum.

The workflow for this synthesis is outlined in the diagram below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(Acetylamino)benzamide | C9H10N2O2 | CID 118553 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. benchchem.com [benchchem.com]
- 4. Synthesis, antiproliferative activity and possible mechanism of action of novel 2-acetamidobenzamides bearing the 2-phenoxy functionality - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Synthesis, antiproliferative activity and possible mechanism of action of novel 2-acetamidobenzamides bearing the 2-phenoxy functionality - PubMed
[pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Acetamidobenzamide CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266129#2-acetamidobenzamide-cas-number-and-structure\]](https://www.benchchem.com/product/b1266129#2-acetamidobenzamide-cas-number-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com